

31-Homorifamycin W: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: 31-Homorifamycin W

Cat. No.: B15564521

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Abstract

This technical guide provides an in-depth overview of the discovery and synthesis of **31-Homorifamycin W**, a novel analogue of the rifamycin family of antibiotics. The discovery of this compound was a result of metabolic studies on *Amycolatopsis mediterranei*. Its synthesis is achieved through the fermentation of a specific strain of this bacterium, followed by extraction and purification. This document details the experimental protocols for the production, isolation, and characterization of **31-Homorifamycin W**, presents its physicochemical and biological data in a structured format, and illustrates the key pathways and workflows involved.

Discovery of 31-Homorifamycin W

31-Homorifamycin W was first reported as a novel metabolite isolated from the fermentation broth of *Amycolatopsis mediterranei* Z-27. Its discovery was part of broader research into the biosynthesis of rifamycins, a class of potent antibiotics that inhibit bacterial DNA-dependent RNA polymerase. The producing organism, *Amycolatopsis mediterranei*, is the primary source of rifamycin B, and extensive research has focused on manipulating its biosynthetic pathways to generate novel, potentially more effective derivatives.

The general strategy for discovering new rifamycin analogues, such as **31-Homorifamycin W**, involves the genetic modification of the *Amycolatopsis mediterranei* rifamycin biosynthetic gene cluster. This can be achieved through techniques like precursor-directed biosynthesis or the creation of knockout mutants. For instance, the deletion of specific genes, such as *rif-orf5* (a putative cytochrome P450 monooxygenase), has been shown to lead to the accumulation of various rifamycin W congeners.

Synthesis and Isolation of 31-Homorifamycin W

The synthesis of **31-Homorifamycin W** is a biosynthesis process relying on the fermentation of a selected strain of *Amycolatopsis mediterranei*. The general workflow involves cultivation of the microorganism, followed by extraction and chromatographic purification of the target compound.

Experimental Protocols

2.1. Fermentation of *Amycolatopsis mediterranei* Z-27

- Microorganism: *Amycolatopsis mediterranei* Z-27.
- Seed Culture Medium: A suitable medium for the initial growth of the bacterium, typically containing glucose, soybean meal, and various salts.
- Production Medium: A fermentation medium designed to optimize the production of rifamycin analogues. A common medium includes glucose, peptone, and yeast extract.
- Fermentation Conditions: The production culture is incubated at 28°C for a period of 5-7 days with continuous agitation to ensure adequate aeration.

2.2. Extraction and Purification

- Harvesting: The fermentation broth is harvested and the mycelium is separated from the supernatant by centrifugation or filtration.
- Solvent Extraction: The supernatant is extracted with an organic solvent, typically ethyl acetate, to partition the rifamycin compounds into the organic phase.

- **Concentration:** The organic extract is concentrated under reduced pressure to yield a crude extract.
- **Chromatography:** The crude extract is subjected to a series of chromatographic separations to isolate **31-Homorifamycin W**. This typically involves:
 - Silica gel column chromatography.
 - Preparative High-Performance Liquid Chromatography (HPLC) for final purification.

2.3. Structure Elucidation

The structure of the purified **31-Homorifamycin W** is determined using a combination of spectroscopic techniques:

- **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H , ^{13}C , and 2D NMR):** To elucidate the detailed chemical structure and stereochemistry.
- **UV-Visible Spectroscopy:** To determine the characteristic absorption maxima.

Quantitative Data

The following tables summarize the key quantitative data for **31-Homorifamycin W**.

Table 1: Physicochemical Properties of **31-Homorifamycin W**

Property	Value
Molecular Formula	$\text{C}_{36}\text{H}_{47}\text{NO}_{12}$
Molecular Weight	685.7
Appearance	Yellow Powder
UV λ_{max} (MeOH)	228, 284, 310, 412 nm

Data sourced from the primary literature on the discovery of **31-Homorifamycin W**.

Table 2: ^{13}C NMR Spectroscopic Data for **31-Homorifamycin W** (in CDCl_3)

Carbon No.	Chemical Shift (δ)	Carbon No.	Chemical Shift (δ)
1	169.8	19	32.8
2	118.9	20	38.4
3	141.5	21	74.1
4	110.1	22	34.1
5	172.1	23	73.2
6	121.5	24	37.9
7	120.8	25	82.1
8	145.2	26	33.5
9	127.6	27	75.3
10	125.4	28	134.5
11	184.2	29	138.2
12	182.9	30	20.9
13	21.3	31	17.5
14	11.9	32	17.8
15	212.5	33	12.1
16	48.1	34	20.5
17	130.1	31-CH ₂	25.1
18	128.5	31-CH ₃	11.5

Data sourced from the primary literature on the discovery of **31-Homorifamycin W**.

Table 3: Biological Activity of **31-Homorifamycin W**

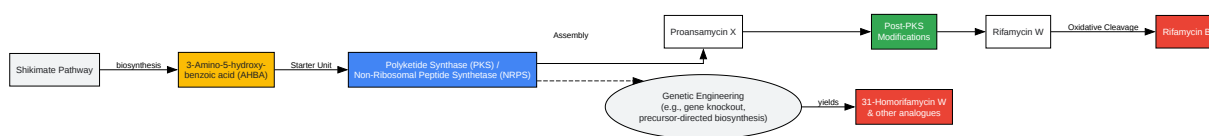
Organism/Cell Line	Activity Metric	Value (µg/mL)
Staphylococcus aureus	MIC	>100
Bacillus subtilis	MIC	>100
Escherichia coli	MIC	>100

MIC: Minimum Inhibitory Concentration. Data sourced from the primary literature on the discovery of **31-Homorifamycin W**.

Visualizations

Rifamycin Biosynthesis and Analogue Generation

The following diagram illustrates the general biosynthetic pathway for rifamycins and the point at which novel analogues can be generated through genetic engineering.

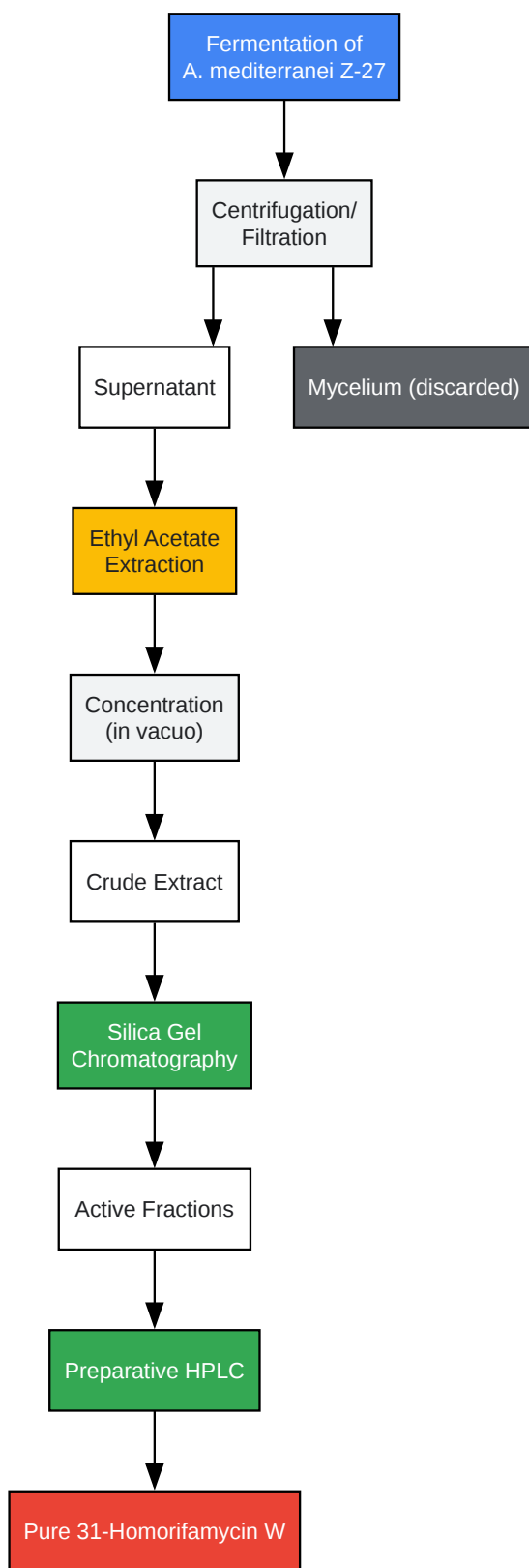


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Caption: General biosynthetic pathway of rifamycins and the role of genetic engineering in generating novel analogues.

Experimental Workflow for Isolation of 31-Homorifamycin W

The following diagram outlines the key steps in the isolation and purification of **31-Homorifamycin W** from the fermentation broth.



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Caption: Workflow for the extraction and purification of **31-Homorifamycin W**.

Conclusion

31-Homorifamycin W is a noteworthy addition to the diverse family of rifamycin antibiotics. Its discovery through the exploration of *Amycolatopsis mediterranei* metabolism underscores the potential of microbial biosynthetic pathways as a source of novel chemical entities. The methodologies outlined in this guide for its fermentation, isolation, and characterization provide a framework for researchers in the field of natural product discovery and antibiotic development. While the biological activity of **31-Homorifamycin W** reported in its initial discovery was not potent, its unique structure may serve as a scaffold for future semi-synthetic modifications to develop new therapeutic agents.

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